

Phthaloyl-L-alanine CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Phthaloyl-L-alanine*

Cat. No.: *B554709*

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An In-depth Technical Guide to Phthaloyl-L-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Phthaloyl-L-alanine**, a key derivative of the amino acid L-alanine. With its amino group protected by a phthaloyl moiety, this compound serves as a crucial building block in various scientific and pharmaceutical applications, from peptide synthesis to the development of novel therapeutic agents. This document details its chemical identity, physical properties, synthesis protocols, and biological significance, presenting the information in a clear and accessible format for laboratory and research use.

Core Chemical Identifiers and Properties

Phthaloyl-L-alanine is a white solid compound with the chemical formula $C_{11}H_9NO_4$.^{[1][2]} Its fundamental chemical and physical properties are summarized in the tables below, providing a quick reference for researchers.

Table 1: Chemical Identifiers for **Phthaloyl-L-alanine**

Identifier	Value
CAS Number	4192-28-3[3]
Molecular Formula	C ₁₁ H ₉ NO ₄ [3]
Molecular Weight	219.20 g/mol [4]
IUPAC Name	(2S)-2-(1,3-dioxoisindol-2-yl)propanoic acid[2] [4]
Synonyms	Pht-L-Ala-OH, (S)-2-(1,3-Dioxoisindolin-2-yl)propanoic acid, N,N-Phthaloyl-L-alanine[3][4]
PubChem CID	86884
SMILES	<chem>CC(C(=O)O)N1C(=O)C2=CC=CC=C2C1=O</chem> [2]
InChI Key	OZWUITKBAWTEAQ-LURJTMIESA-N[4]

Table 2: Physical Properties of **Phthaloyl-L-alanine**

Property	Value
Appearance	White solid[2][4]
Melting Point	143.1-145.2 °C[2][4]
Boiling Point (Predicted)	407.9 ± 28.0 °C[2][4]
Density (Predicted)	1.467 ± 0.06 g/cm ³ [2][4]
Purity	≥ 98% (HPLC)[2][4]
Storage Conditions	2-8 °C[2][4]

Experimental Protocols: Synthesis of Phthaloyl-L-alanine

The synthesis of **Phthaloyl-L-alanine** is primarily achieved through the condensation of L-alanine with phthalic anhydride. The phthaloyl group serves as a robust protecting group for the

amine functionality of L-alanine, a common strategy in peptide synthesis to prevent unwanted side reactions.^{[1][4]} Below are two detailed protocols for its preparation.

Method 1: Thermal Condensation in Acetic Acid

This method involves the reaction of L-alanine and phthalic anhydride in a solvent at an elevated temperature.^[1]

Materials:

- L-alanine
- Phthalic anhydride
- Glacial acetic acid
- 10% Hydrochloric acid (HCl)
- Ethanol (for recrystallization)
- Water
- Diethyl ether

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 25 mmol of phthalic anhydride and 25 mmol of L-alanine in 20 mL of glacial acetic acid.^[1]
- Reflux the mixture for 5-7 hours.^[1]
- Remove the solvent under reduced pressure (in vacuo) to obtain a sticky, oily mass.^[1]
- To the oily residue, add 15 mL of water and acidify with 10% HCl.^[1]
- Reflux the mixture for an additional hour.^[1]
- After cooling, the resulting precipitate is collected by filtration.^[1]

- Recrystallize the crude product from an ethanol-water mixture and dry to yield N-**phthaloyl-L-alanine**.^[1]

Method 2: Solvent-Free Thermal Condensation

This environmentally friendly approach eliminates the need for a solvent.^[1]

Materials:

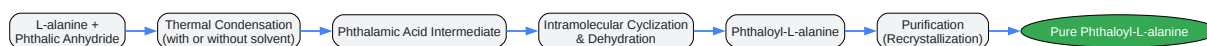
- L-alanine
- Phthalic anhydride

Procedure:

- Combine equimolar amounts of L-alanine and phthalic anhydride in a flask.^[1]
- Heat the mixture to 145-150°C with stirring for 45 minutes to 3 hours.^[1]
- Allow the reaction mixture to cool to room temperature.^[1]
- The crude product can be purified by recrystallization from a suitable solvent, such as ethyl acetate, to obtain pure N-**phthaloyl-L-alanine** with an expected yield of around 90%.^[1]

Synthesis Workflow and Reaction Mechanism

The synthesis of **Phthaloyl-L-alanine** proceeds via a nucleophilic acyl substitution reaction. The amino group of L-alanine acts as a nucleophile, attacking one of the carbonyl carbons of phthalic anhydride. This is followed by an intramolecular cyclization and dehydration to form the stable five-membered phthalimide ring.^[1]



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